

Personal protective equipment for handling 1-Methyl-4-imidazoleacetic acid hydrochloride

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Compound of Interest

Compound Name: *1-Methyl-4-imidazoleacetic acid
hydrochloride*

Cat. No.: *B161520*

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Essential Safety and Handling Guide for 1-Methyl-4-imidazoleacetic acid hydrochloride

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **1-Methyl-4-imidazoleacetic acid hydrochloride**. The following procedural steps are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key quantitative data for **1-Methyl-4-imidazoleacetic acid hydrochloride** is presented below.

Property	Value
CAS Number	35454-39-8[1][2][3][4][5][6]
Molecular Formula	C ₆ H ₈ N ₂ O ₂ • HCl[3][5][6]
Molecular Weight	176.6 g/mol [3][4][5]
Appearance	Off-white to white solid powder[7]
Melting Point	218 - 222 °C[7]
Solubility	Soluble in PBS (pH 7.2), DMSO, and Ethanol[3]
Storage Temperature	2-8°C, under inert gas[4]

Operational Plan: Handling and Disposal

Engineering Controls and Personal Protective Equipment (PPE)

Proper handling begins with establishing a safe work environment and utilizing the correct personal protective equipment.

- Engineering Controls:
 - Always work within a properly functioning and certified laboratory chemical fume hood to control emissions at the source.[8][9]
 - Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7][9]
 - Use local and general ventilation to keep exposure as low as possible.[1][10]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear ANSI Z87.1-compliant chemical safety goggles with side shields.[8][11] A face shield is also recommended for maximum protection.[11][12]
 - Skin Protection:

- **Gloves:** Wear chemical-resistant gloves, such as nitrile rubber, that have been tested according to EN 374.[11] Always inspect gloves for leaks or tears before use and use proper removal techniques to avoid skin contact.[8]
- **Lab Coat:** A chemically compatible lab coat that extends to the wrists must be worn and fully buttoned.[8]
- **Clothing:** Wear full-length pants and closed-toe shoes to ensure no skin is exposed.[8]
- **Respiratory Protection:** In case of inadequate ventilation or the potential for dust formation, wear a NIOSH/MSHA-approved respirator.[1][8][9]

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all engineering controls are operational. Read the Safety Data Sheet (SDS) thoroughly.[1][2]
- **Donning PPE:** Put on all required PPE as specified above.
- **Weighing and Transfer:** Conduct all weighing and transfer operations within a chemical fume hood to minimize dust inhalation.[8][9] Use grounding and bonding for containers and receiving equipment to prevent static discharge.[1]
- **Handling:** Avoid all personal contact with the substance, including inhalation of dust and contact with skin and eyes.[2][8][10]
- **Hygiene:** Wash hands thoroughly with soap and water after handling the chemical and before breaks, eating, drinking, or smoking.[1][2] Remove contaminated clothing and PPE before entering eating areas.[1]

Storage Procedures

- Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[2][7][8][9]
- Keep away from incompatible materials such as strong oxidizing agents.[2][7][9]
- The recommended storage temperature is under inert gas at 2-8°C.[4]

Emergency and First Aid Plan

Immediate action is critical in case of exposure.

- Eye Contact: Immediately flush the eyes with copious amounts of clean, fresh water for at least 15 minutes, holding the eyelids apart.[8][9] Remove contact lenses if present and easy to do so.[1][2] If eye irritation persists, seek immediate medical attention.[1][2]
- Skin Contact: Immediately remove all contaminated clothing.[10] Wash the affected skin area thoroughly with plenty of soap and water for at least 15 minutes.[2][7]
- Inhalation: Move the victim to fresh air immediately.[7][13] If breathing is difficult or has stopped, provide artificial respiration.[7][14] Seek medical attention if symptoms occur.[7]
- Ingestion: Rinse the mouth with water (only if the person is conscious).[1][10] Do NOT induce vomiting.[1][2] Seek immediate medical attention.[9]

Spill and Disposal Plan

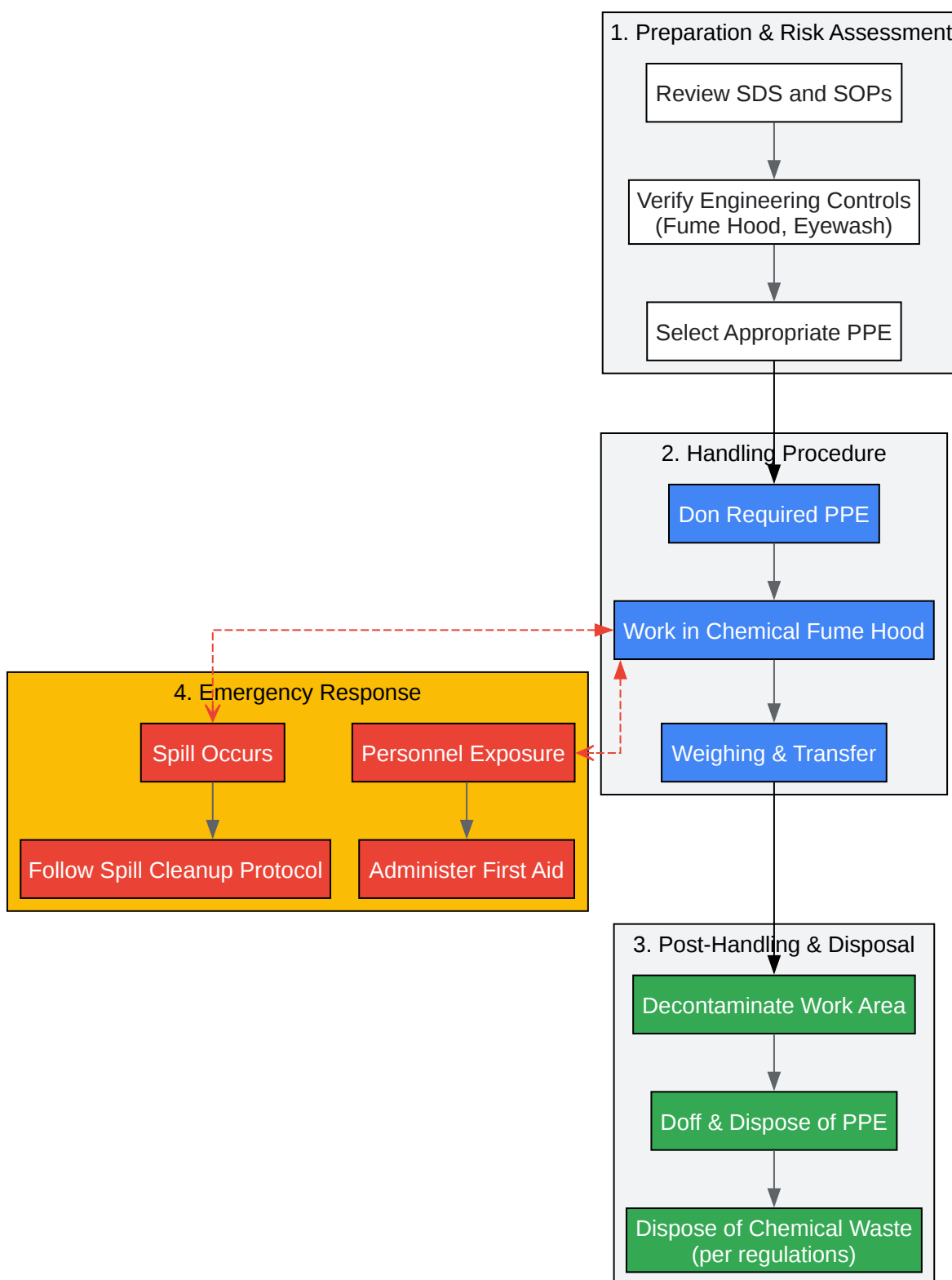
- Spill Cleanup:
 - For minor spills, clean up immediately.[15]
 - Ensure adequate ventilation and wear all required PPE.[7]
 - Avoid breathing dust.[15]
 - Mechanically take up the spilled material (e.g., sweep up) and place it into a suitable, labeled container for disposal.[1][7][10] Avoid generating dust.[1][7][9]
 - Ventilate the affected area after cleanup.[1][10]
- Waste Disposal:
 - Dispose of the chemical and its container in accordance with all local, regional, national, and international regulations.[2]
 - Do not allow the product to enter drains, surface water, or ground water.[1][2]

- Contaminated packaging should be handled in the same manner as the substance itself.

[1] Completely emptied packages may be recycled.[1]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for safely handling **1-Methyl-4-imidazoleacetic acid hydrochloride**.



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Caption: Workflow for handling **1-Methyl-4-imidazoleacetic acid hydrochloride**.

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References

- 1. chemos.de [chemos.de]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 1-Methyl-4-imidazoleacetic Acid (hydrochloride) - Cayman Chemical [bioscience.co.uk]
- 6. scbt.com [scbt.com]
- 7. fishersci.com [fishersci.com]
- 8. faculty.washington.edu [faculty.washington.edu]
- 9. fishersci.com [fishersci.com]
- 10. carlroth.com [carlroth.com]
- 11. carlroth.com [carlroth.com]
- 12. americanbio.com [americanbio.com]
- 13. aksci.com [aksci.com]
- 14. epa.gov [epa.gov]
- 15. datasheets.scbt.com [datasheets.scbt.com]
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